

Tolypent-1-yn-4-ol molecular weight and formula

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Compound of Interest

Compound Name: Tolypent-1-yn-4-ol

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In-depth Technical Guide: Tolypent-1-yn-4-ol

This guide provides a detailed analysis of the molecular weight and formula of **Tolypent-1-yn-4-ol**, a topic of interest for researchers, scientists, and professionals in drug development.

Molecular Composition and Weight

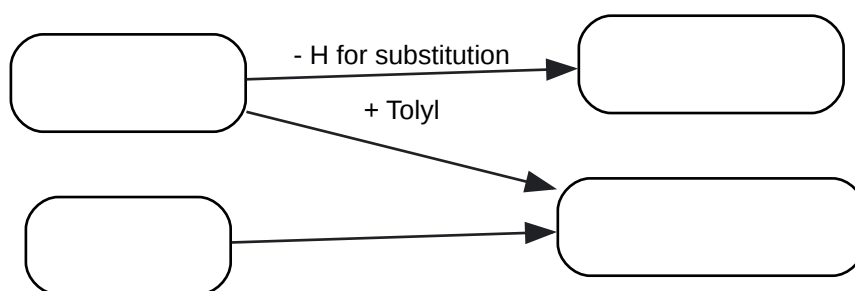
The molecular characteristics of **Tolypent-1-yn-4-ol** have been determined through structural analysis and calculation. The compound is understood as a derivative of 4-Pentyn-1-ol, with the addition of a tolyl group. The molecular formula for 4-Pentyn-1-ol is C_5H_8O , and it has a molecular weight of 84.12 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

The introduction of a tolyl group (C_7H_7) to the parent molecule results in the final molecular formula and weight for **Tolypent-1-yn-4-ol**.

Property	Value
Molecular Formula	$C_{12}H_{14}O$
Molecular Weight	174.24 g/mol

Logical Derivation of the Molecular Formula

The molecular formula of **Tolypent-1-yn-4-ol** is derived by considering the combination of its two primary structural components: the 4-pentyn-1-ol backbone and the substituted tolyl group.



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Figure 1. Logical workflow for determining the molecular formula of **Tolylpent-1-yn-4-ol**.

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